

Current Herbicide Options for Broadleaved Crops (2025 Season)

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Fluazifop-p-butyl

CAS No.: 79241-46-6

Cat. No.: S614044

[Get Quote](#)

The table below summarizes new and updated herbicide products relevant for broadleaved crops, based on the latest market introductions and label expansions [1] [2]. **Always consult the official product label for specific application rates, timing, and crop suitability before use.**

Product Name	Active Ingredient(s)	Herbicide Group(s)	Target Crops	Application Timing	Key Target Weeds
Zalo [1]	quizalofop-P-ethyl, glufosinate ammonium	1, 10	Glufosinate-resistant Soybeans, Canola	Postemergence (POST)	Annual broadleaf weeds and grasses
Surtain [1]	saflufenacil, pyroxasulfone	14, 15	Field Corn	Preemergence (PRE) & early POST	Annual grasses and broadleaf weeds
Beyond Xtra [1]	imazamox	2	Clearfield & Conventional Crops (e.g., dry beans, peas, alfalfa)	Postemergence (POST)	Broadleaf and grass species

Product Name	Active Ingredient(s)	Herbicide Group(s)	Target Crops	Application Timing	Key Target Weeds
Liberty Ultra [1]	L-glufosinate	10	Glufosinate-resistant Soybeans, Corn	Postemergence (POST)	Broad-spectrum weed control
Resicore REV [1]	acetochlor, mesotrione, clopyralid	15, 27, 4	Field Corn	Preplant, PRE, POST	Broadleaf and grass species
Kyber Pro [1]	flumioxazin, metribuzin, pyroxasulfone	14, 5, 15	Soybeans	Preplant & Preemergence (up to 3 days after planting)	Broadleaf and grass species
Anthem Flex [1]	pyroxasulfone, carfentrazone-ethyl	15, 14	Peas, Lentils, Sunflowers, Potatoes, etc.	PRE & early POST	Broadleaf and grass species
Reviton [2]	Tergeo (a PPO inhibitor)	14	Barley, Canola, Peanuts, Pulse crops (dry peas)	Burndown, Harvest Aid, Layby (Cotton)	Controls >50 broadleaf and grass weeds

Detailed Experimental Protocol: UAV-Based Weed Detection and Classification

The following methodology is adapted from a research study that successfully used Unmanned Aerial Vehicles (UAVs) and Artificial Neural Networks (ANNs) to discriminate between broad-leaved and grass weeds in wide-row crops like sunflower and cotton [3]. This protocol provides a robust framework for generating precise weed maps for site-specific management.

Field Setup and Data Acquisition

- **Crop Selection:** Conduct the study in wide-row broadleaf crops (e.g., sunflower, cotton) at an early growth stage (approximately 3-4 weeks after sowing), when the crop height is around 15-20 cm [3].
- **Platform and Sensor:** Utilize a UAV (e.g., a quadcopter model MD4-1000) equipped with a high-resolution RGB camera (e.g., 24-megapixel Sony ILCE-6000). The UAV should be capable of autonomous flight via a waypoint navigation system [3].
- **Flight Parameters:** Plan the flight to occur around solar noon to minimize shadows. Configure the UAV to fly at an altitude of 20 meters, achieving a ground spatial resolution of approximately 4 mm/pixel. Set image overlap to at least **74% (forward) and 70% (sideways)** to ensure high-quality 3D model reconstruction [3].
- **Ground Control:** Establish and survey at least six **Ground Control Points (GCPs)** distributed across the field (corners and center) using a high-precision GNSS receiver to ensure accurate georeferencing [3].

Image Processing and Orthomosaic Generation

- **Software:** Process the captured UAV images using photogrammetric software such as **Agisoft PhotoScan Professional**.
- **Workflow:**
 - **Generate a 3D Point Cloud:** Use the **Structure-from-Motion (SfM)** technique to create a dense 3D point cloud of the field.
 - **Build a Digital Surface Model (DSM):** Derive a DSM from the point cloud to obtain height information for each point.
 - **Produce an Orthomosaic:** Generate a georeferenced, high-resolution orthomosaic image of the entire field by merging all individual photos, correcting for perspective and topographic distortions [3].

Object-Based Image Analysis (OBIA) and Classification

- **Image Segmentation:** Segment the orthomosaic into meaningful objects (groups of pixels) rather than classifying individual pixels. This helps reduce heterogeneity and incorporates spatial, spectral, and contextual information [3].
- **Feature Extraction:** For each segmented object, extract features that will be used for classification. In the context of deep learning, this step is often automated by the neural network, but it can involve manual calculation of:
 - **Spectral Features:** Mean and standard deviation of Red, Green, and Blue values.

- **Morphological Features:** Area, perimeter, and shape descriptors (e.g., roundness, elongation).
- **Textural Features:** Data derived from Grey-Level Co-occurrence Matrices (GLCM) like contrast and homogeneity [4].
- **Model Training and Execution:**
 - **Classifier:** Employ a **Multilayer Perceptron (MLP)**, a type of Artificial Neural Network, to perform the classification [3].
 - **Training:** Manually label a set of objects from the orthomosaic into classes: Crop, Broad-leaved Weeds, Grass Weeds, and Soil. Use this labeled dataset to train the MLP model.
 - **Output:** The model will classify all objects in the field, producing a final weed infestation map that differentiates between the two weed types.

The workflow for this protocol is visualized in the following diagram:

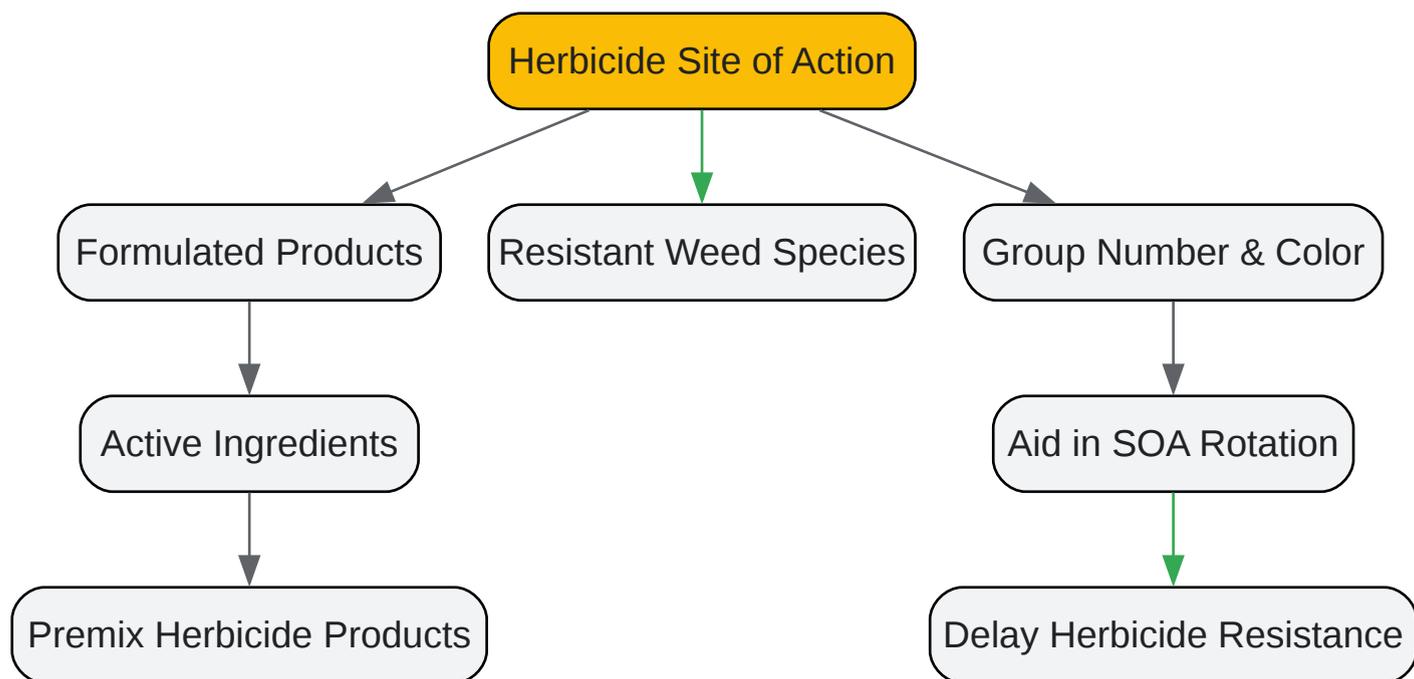


[Click to download full resolution via product page](#)

Herbicide Resistance Management: Site of Action Classification

A critical component of sustainable weed control is rotating herbicides with different sites of action (SOA) to delay resistance. The "Take Action Herbicide Classification Chart" is a key resource that organizes

herbicides by their group number, color-codes them for easy reference, and lists resistant weed species [5]. The logical structure of this classification system is shown below.



[Click to download full resolution via product page](#)

Discussion and Future Directions

Integrating the protocols and products described creates a powerful framework for precision weed management. The herbicide SOA chart guides the creation of robust, anti-resistance spray programs [5], while the UAV/ANN detection protocol enables timely and targeted herbicide application, minimizing environmental impact [3].

Future research should focus on fusing multiple data sources. For instance, combining the high-resolution spatial data from UAVs with hyperspectral or multispectral sensors could improve the discrimination between weed species that are visually similar [4]. Furthermore, leveraging deeper Convolutional Neural Networks (CNNs) could automate and enhance the feature extraction and classification process, potentially identifying specific weed species, not just groups [4].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. New herbicides for the 2025 growing season [blog-crop-news.extension.umn.edu]
2. Control Problem Weeds in Even More Crops [agweb.com]
3. Early Detection of Broad-Leaved and Grass Weeds in Wide ... [mdpi.com]
4. The pipelines of deep learning-based plant image ... [cambridge.org]
5. Take Action's 2025 Herbicide Classification Chart Now ... [growiwm.org]

To cite this document: Smolecule. [Current Herbicide Options for Broadleaved Crops (2025 Season)]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b614044#crop-specific-application-protocols-for-broadleaved-crops>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com